

Application Notes and Protocols for SHP389

Stock Solution in Cell Culture

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Compound of Interest

Compound Name: SHP389

Cat. No.: B15574588

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Introduction

SHP389 is a potent and selective allosteric inhibitor of the protein tyrosine phosphatase SHP2. [1][2][3][4] SHP2 is a critical non-receptor protein tyrosine phosphatase that plays a key role in the RAS-mitogen-activated protein kinase (MAPK) signaling pathway, which is frequently hyperactivated in various cancers.[1][4] By binding to a tunnel-like pocket at the interface of the N-terminal SH2, C-terminal SH2, and the protein tyrosine phosphatase (PTP) domains, **SHP389** stabilizes SHP2 in a closed, auto-inhibited conformation.[1] This prevents its activation and subsequent dephosphorylation of downstream substrates, leading to the downregulation of phosphorylated ERK (p-ERK).[1] These application notes provide a detailed protocol for the preparation of **SHP389** stock solutions for use in cell culture experiments.

Quantitative Data Summary

The following tables summarize the key quantitative data for **SHP389**.

Table 1: Chemical Properties of **SHP389**

Property	Value	Reference
Molecular Weight	484.98 g/mol	[2]
Formula	C23H29ClN8O2	[2]
CAS Number	2235394-90-6	[2]
Appearance	White to off-white solid	[2]

Table 2: In Vitro Potency of **SHP389**

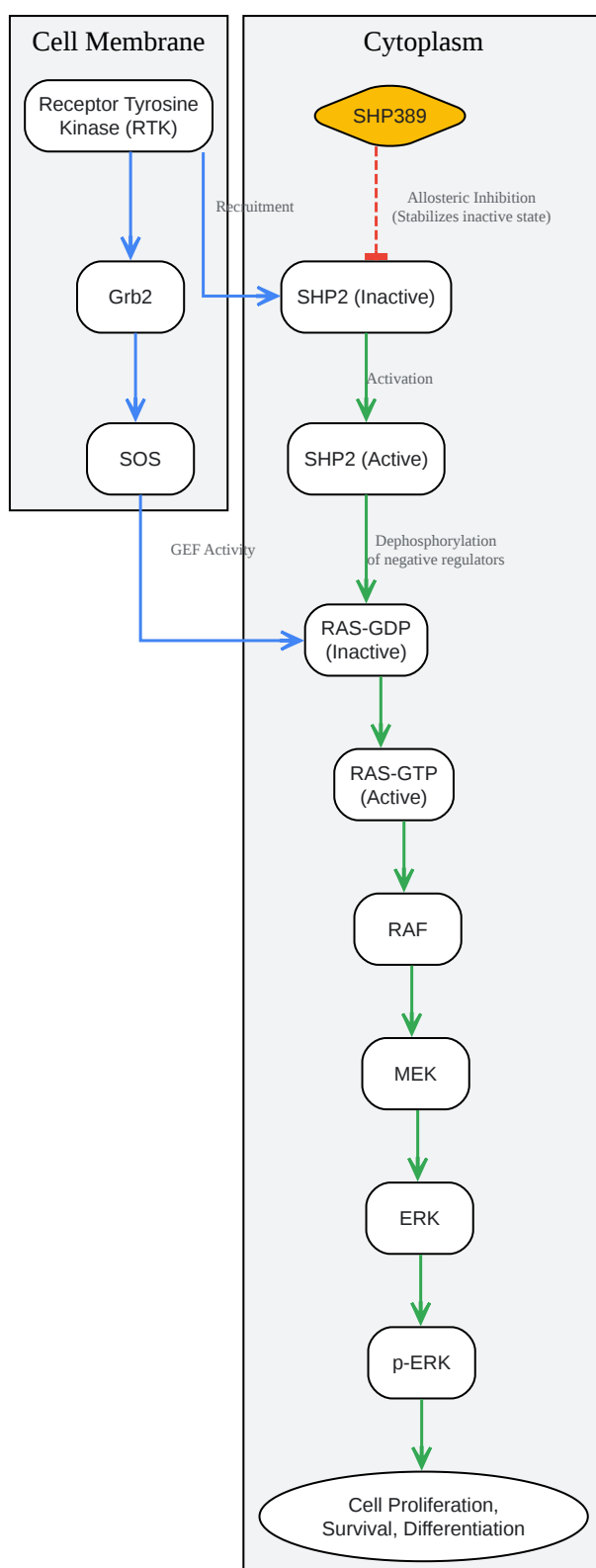
Assay	Cell Line/Target	IC50	Reference
SHP2 Biochemical Assay	Wild-type SHP2	36 nM	[1][2]
p-ERK Cellular Assay	-	36 nM	[2]
Cell Proliferation (24 hrs)	Detroit 562	4.13 μ M	[2]
Cell Proliferation (24 hrs)	KYSE-520	0.36 μ M	[2]

Table 3: Solubility of **SHP389**

Solvent	Concentration	Remarks	Reference
DMSO	100 mg/mL (206.19 mM)	Ultrasonic may be needed. Use newly opened DMSO as it is hygroscopic.	[2]

Signaling Pathway

SHP389 acts as an allosteric inhibitor of SHP2, a key component in the RAS-MAPK signaling cascade. The diagram below illustrates the mechanism of action of **SHP389**.



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SHP2 signaling pathway and the mechanism of **SHP389** inhibition.

Experimental Protocols

Materials

- **SHP389** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Ultrasonic water bath (optional)
- Personal protective equipment (gloves, lab coat, safety glasses)

Protocol for Preparing a 10 mM SHP389 Stock Solution

- Calculate the required mass of **SHP389**:
 - The molecular weight of **SHP389** is 484.98 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 484.98 \text{ g/mol} = 0.00485 \text{ g} = 4.85 \text{ mg}$
 - For ease of weighing, it is recommended to prepare a larger volume (e.g., 5 mL or 10 mL). For 5 mL of a 10 mM stock, you would need 24.25 mg of **SHP389**.
- Weighing **SHP389**:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh the calculated amount of **SHP389** powder into the microcentrifuge tube.
- Dissolving **SHP389** in DMSO:

- Add the appropriate volume of sterile DMSO to the microcentrifuge tube containing the **SHP389** powder. For a 10 mM solution, add 1 mL of DMSO for every 4.85 mg of **SHP389**.
- Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 5-10 minutes.[\[2\]](#)
- Aliquoting and Storage:
 - Once the **SHP389** is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[2\]](#)
 - Label each aliquot clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)

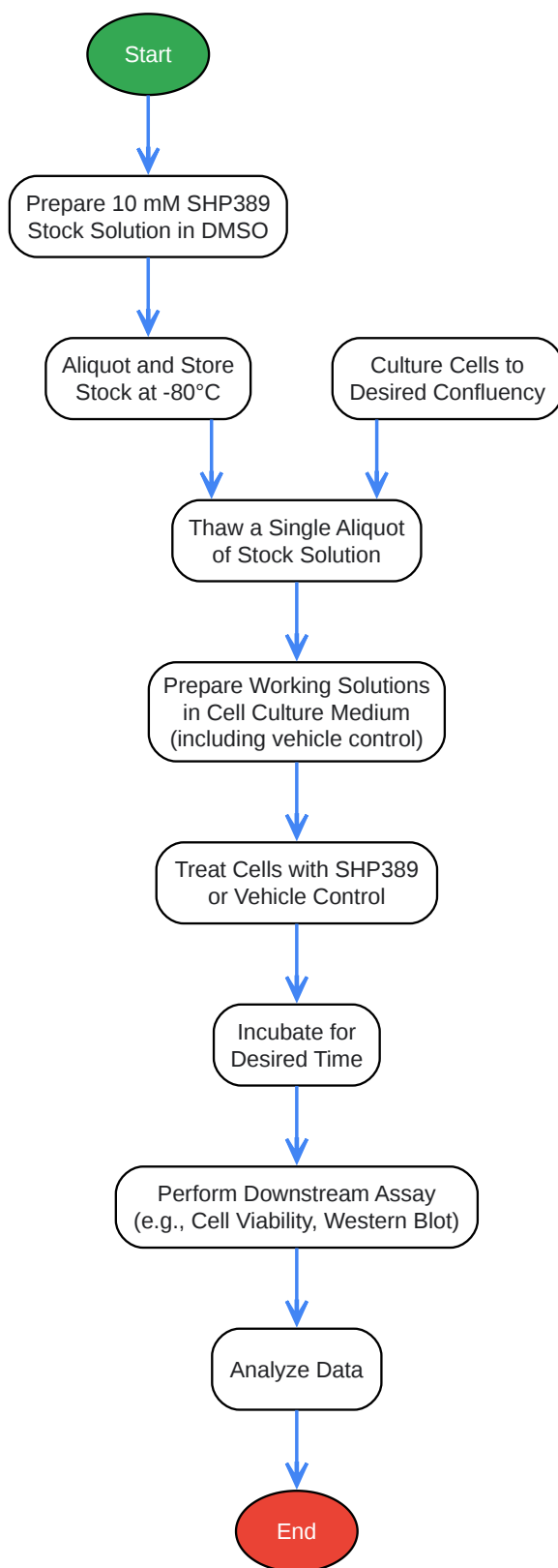
Protocol for Preparing Working Solutions for Cell Culture

- Thawing the Stock Solution:
 - Thaw a single aliquot of the 10 mM **SHP389** stock solution at room temperature.
- Diluting to Working Concentration:
 - Dilute the stock solution in complete cell culture medium to the desired final concentration. For example, to prepare 1 mL of a 10 µM working solution from a 10 mM stock, you would perform a 1:1000 dilution:
 - Add 1 µL of the 10 mM stock solution to 999 µL of complete cell culture medium.
 - It is recommended to perform serial dilutions for lower concentrations to ensure accuracy.

- Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1%, as higher concentrations can be toxic to cells. Always prepare a vehicle control with the same final concentration of DMSO to treat a parallel set of cells.
- Cell Treatment:
 - Remove the existing medium from your cultured cells and replace it with the medium containing the desired concentration of **SHP389** or the vehicle control.
 - Incubate the cells for the desired treatment time.

Experimental Workflow

The following diagram outlines a general workflow for using **SHP389** in a cell-based assay, such as a cell viability or a Western blot experiment.



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General experimental workflow for using **SHP389** in cell culture.

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